

Application Note: Dissecting Amyloid-Membrane Adsorption Mechanisms

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Compound of Interest

Compound Name: *Amyloid b-Protein (1-14)
Trifluoroacetate*

CAS No.: *186319-74-4*

Cat. No.: *B1496796*

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The A β (1-14) Model System: Isolating the Electrostatic Anchor

Introduction: Why A β (1-14)?

In the study of Alzheimer's Disease (AD), the interaction between Amyloid-

(A

) and neuronal membranes is a critical pathological event.^{[1][2][3][4]} However, studying full-length A

(1-40/42) is complicated by its rapid, heterogeneous aggregation and simultaneous membrane insertion.^[1]

A

(1-14) (Sequence: Asp-Ala-Glu-Phe-Arg-His-Asp-Ser-Gly-Tyr-Glu-Val-His-His) represents a precision tool for deconstructing this complex process.^[1] It constitutes the hydrophilic N-

terminal domain of the full-length peptide but lacks the hydrophobic C-terminal region responsible for transmembrane insertion and fibrillization.

Scientific Utility:

- The "Anchor" Model: A

(1-14) contains the high-affinity metal-binding dyad (His13, His14) and the electrostatically active residues (Asp1, Glu3, Arg5, Lys16 is absent but His6/13/14 titrate near physiological pH).[1] It allows researchers to isolate membrane adsorption thermodynamics from pore formation kinetics.

- Physiological Relevance: A

(1-14) is a natural cleavage product of the Angiotensin-Converting Enzyme (ACE), representing a non-amyloidogenic metabolic fate.[1]

- Negative Control: In membrane leakage assays, A

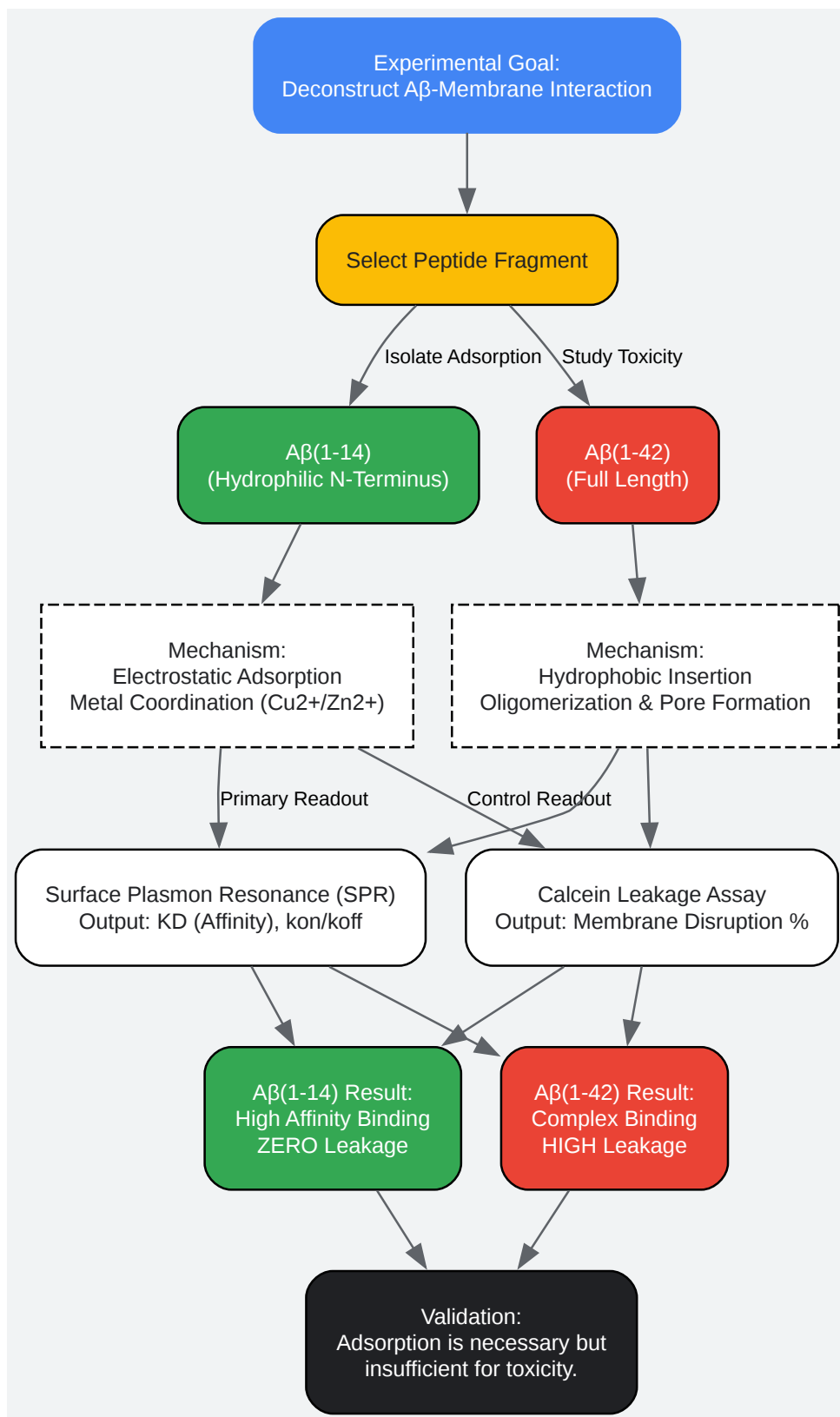
(1-14) serves as the "binding-competent, non-lytic" control, validating that observed disruption by A

(1-42) is sequence-specific.[1]

Mechanistic Workflow

The following diagram illustrates the experimental logic for using A

(1-14) to decouple adsorption from aggregation.



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Caption: Workflow decoupling membrane adsorption (A)

1-14) from disruption (A

1-42) using orthogonal biophysical assays.

Detailed Protocols

Protocol A: Preparation of "Seed-Free" A

(1-14)

Why this matters: Although A

(1-14) is not prone to fibrillation, pre-existing aggregates or metal contaminants can alter binding kinetics.[\[1\]](#) This protocol ensures a monomeric, metal-free baseline.[\[1\]](#)

Materials:

- Lyophilized A

(1-14) (Purity >95%).[\[1\]](#)

- 1,1,1,3,3,3-Hexafluoro-2-propanol (HFIP).[\[1\]](#)
- Chelex-100 resin (to remove trace metals from buffers).[\[1\]](#)
- Buffer: 10 mM HEPES, 100 mM NaCl, pH 7.4 (Metal-depleted).[\[1\]](#)

Step-by-Step:

- Solubilization: Dissolve lyophilized peptide in 100% HFIP to a concentration of 1 mM. Incubate at Room Temperature (RT) for 1 hour. Causality: HFIP breaks down any pre-formed hydrogen bonds/secondary structures.[\[1\]](#)
- Aliquot & Dry: Aliquot into microcentrifuge tubes. Evaporate HFIP under a stream of nitrogen gas or in a vacuum centrifuge (SpeedVac) until a clear film remains.[\[1\]](#)
- Storage: Store films at -80°C.
- Reconstitution: Immediately prior to use, dissolve the film in 10 mM NaOH (to ensure full solubility away from isoelectric point) then dilute into the experimental HEPES buffer. Self-

Validation: Verify concentration using Absorbance at 280 nm (Tyr10 extinction coefficient ϵ_{280}).

Protocol B: Liposome Binding via Surface Plasmon Resonance (SPR)

Objective: Quantify the affinity (

) of A

(1-14) to lipid membranes and assess the impact of lipid charge (POPG) and metal ions (Cu²⁺).

Materials:

- Sensor Chip: L1 (Cytiva) for liposome capture.
- Lipids: POPC (zwitterionic) and POPG (anionic).
- Running Buffer: 10 mM HEPES, 100 mM NaCl, pH 7.4. (Optional: + 10 mM CuCl₂).

Step-by-Step:

- Liposome Preparation:
 - Mix lipids in chloroform (e.g., 70:30 POPC:POPG). Dry under nitrogen.
 - Rehydrate in buffer to 1 mM. Extrude 15-20 times through a 100 nm polycarbonate filter to create Large Unilamellar Vesicles (LUVs).
- Chip Capture:
 - Inject LUVs (0.5 mM) at 2

L/min for 10 min over the active flow cell.

- Inject 50 mM NaOH (short pulse) to remove loosely bound liposomes.[\[1\]](#)
- Validation: Verify a stable baseline shift of >3000 RU (Resonance Units), indicating successful lipid coverage.[\[1\]](#)
- Peptide Injection (Kinetic Titration):
 - Prepare A

(1-14) dilution series (e.g., 0.1, 0.5, 1, 5, 10, 20

M).[\[1\]](#)
 - Inject from low to high concentration (Single Cycle Kinetics) or standard multi-cycle.
 - Flow rate: 30

L/min (to minimize mass transport limitations).
 - Contact time: 120s; Dissociation time: 300s.
- Data Analysis:
 - Fit curves to a 1:1 Langmuir binding model (or Steady State Affinity if kinetics are too fast).
[\[1\]](#)
 - Expectation: A

(1-14) should show rapid on/off rates (typical of surface adsorption) with

in the low micromolar range (1-10

M) for anionic lipids.[\[1\]](#)

Protocol C: The "Negative Control" Leakage Assay

Objective: Prove that A

(1-14) binds without disrupting membrane integrity.

Materials:

- Lipids: 70:30 POPC:POPG.
- Dye: Calcein (self-quenching concentration: 50-70 mM).[1]
- Detergent: Triton X-100 (for 100% leakage control).[1]

Step-by-Step:

- Encapsulation: Rehydrate lipid film in buffer containing 70 mM Calcein. Extrude to form LUVs.
- Purification: Pass LUVs through a Size Exclusion Column (Sephadex G-50) to remove unencapsulated calcein.[1] Check: Eluted vesicles should be faintly fluorescent (quenched); free dye remains in column.[1]
- Assay Setup:
 - Place LUVs in fluorometer cuvette (Ex: 490 nm, Em: 520 nm).
 - Establish stable baseline ().[1]
- Peptide Addition:
 - Add A (1-14) (final 10-20 M).[1] Monitor for 30 mins.
 - Expectation: No significant increase in fluorescence.
- Positive Control (Lysis):
 - Add 10

L 10% Triton X-100.[1]

- Record maximum fluorescence (

).[1]

- Calculation:

[1]

- Self-Validating Criteria: If A

(1-14) shows < 5% leakage while SPR shows binding, the "Surface Adsorption" mechanism is validated.[1]

Data Interpretation & Reference Values

The following table summarizes expected biophysical parameters when comparing A

(1-14) to the full-length toxic peptide.

Parameter	A (1-14)	A (1-42)	Interpretation
Net Charge (pH 7.4)	~ -2 to -3	~ -3	Both are anionic, but 1-14 has higher charge density per mass. [1]
Membrane Affinity ()	1 - 10 M	0.1 - 1 M	1-42 binds stronger due to hydrophobic insertion (C-term). [1]
Metal Binding (Cu)	High Affinity (nM)	High Affinity	1-14 retains the full Metal Binding Domain (MBD). [1]
Calcein Leakage	< 5% (Negligible)	> 40% (High)	1-14 adsorbs; 1-42 inserts and forms pores. [1]
Thioflavin T Signal	Negative	Positive	1-14 does not form -sheet fibrils. [1]

References

- Effects of the Hydrophilic N-terminal Region on A -mediated Membrane Disruption. Source: NIH / PMC.[\[1\]](#) Context: Discusses the role of the charge-rich N-terminus in directing adsorption.[\[5\]](#)[\[6\]](#)
- Kinetic and structural characterization of amyloid-beta peptide hydrolysis by human angiotensin-1-converting enzyme. Source: FEBS Journal / NIH. Context: Identifies A (1-14) as a specific cleavage product of ACE acting on A (1-16).[\[1\]](#)
- Specific Amyloid

Clearance by a Catalytic Antibody Construct. Source: Journal of Biological Chemistry.

Context: Describes the generation of soluble, non-neurotoxic A

(1-14) fragments via hydrolysis at His14-Gln15.[1][7]

- Understanding A

Peptide Binding to Lipid Membranes: A Biophysical Perspective. Source: Membranes (MDPI) / PMC.[1] Context: Comprehensive review of biophysical methods (SPR, ITC, Leakage) for studying amyloid-lipid interactions.

- Comparison of A

(1-40) and A

(1-42) interactions with membranes. Source: Journal of Physical Chemistry B (via ResearchGate).[1] Context: Provides baseline data for full-length peptide membrane disruption to contrast with 1-14.

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